

An In-depth Technical Guide to 5-Hydroxy-2-methylbenzenesulfonic Acid

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Compound of Interest

Compound Name: 5-Hydroxy-2-methylbenzenesulfonic acid

Cat. No.: B011976

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Synonyms: 2-Hydroxy-5-methylbenzenesulfonic acid, p-Cresol-2-sulfonic acid

This technical guide provides a comprehensive overview of **5-Hydroxy-2-methylbenzenesulfonic acid**, a significant chemical intermediate. The content herein is curated for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and insights into its biological relevance and applications.

Chemical and Physical Properties

5-Hydroxy-2-methylbenzenesulfonic acid is an aromatic sulfonic acid characterized by the presence of hydroxyl and methyl functional groups on the benzene ring. These substitutions influence its chemical reactivity and physical properties. The sulfonic acid group confers strong acidic properties and high water solubility.

Table 1: Physicochemical Properties of **5-Hydroxy-2-methylbenzenesulfonic Acid**

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₄ S	PubChem[1]
Molecular Weight	188.20 g/mol	PubChem[1]
CAS Number	7134-06-7	ChemicalBook[2]
Melting Point	59-62 °C	ChemicalBook[2][3]
Predicted pKa	-0.53 ± 0.30	ChemicalBook[3]
Predicted Density	1.482 ± 0.06 g/cm ³	ChemicalBook[2][3]
XLogP3	1.2	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Appearance	White crystalline solid	Inferred from properties
Solubility	High water solubility	Benchchem[4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **5-Hydroxy-2-methylbenzenesulfonic acid** are crucial for its application in research and development.

The most common method for synthesizing 2-Hydroxy-5-methylbenzenesulfonic acid is the direct electrophilic sulfonation of p-cresol.[4][5]

Materials:

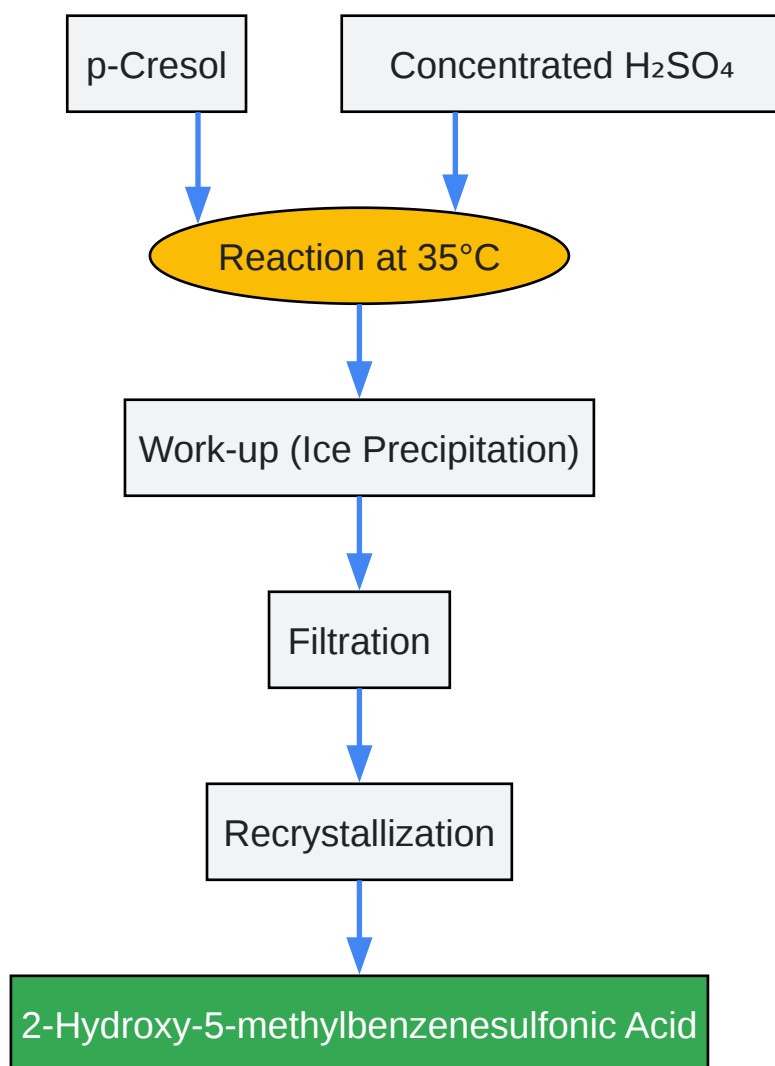
- p-Cresol
- Concentrated sulfuric acid (98%)
- Ice bath
- Magnetic stirrer and stir bar

- Reaction flask
- Drying agent (e.g., anhydrous sodium sulfate)
- Filtration apparatus

Procedure:

- In a reaction flask equipped with a magnetic stirrer, add p-cresol.
- Place the flask in an ice bath to cool.
- Slowly add an equimolar amount of concentrated sulfuric acid to the cooled p-cresol while stirring continuously. Maintain the temperature of the reaction mixture at approximately 35°C.
- After the addition of sulfuric acid is complete, continue stirring the mixture at 35°C for about 25-30 minutes. A high yield of the product is expected under these conditions.^[5]
- Upon completion of the reaction, the mixture can be worked up by pouring it over crushed ice, which will precipitate the product.
- The crude product is then collected by filtration and washed with cold water to remove any unreacted sulfuric acid.
- The product can be further purified by recrystallization from a suitable solvent, such as water.
- Dry the purified crystals under vacuum over a drying agent.

Workflow for the Synthesis of 2-Hydroxy-5-methylbenzenesulfonic Acid



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Synthesis Workflow

HPLC is a suitable method for the analysis of 2-Hydroxy-5-methylbenzenesulfonic acid. A reverse-phase method can be employed.^{[6][7]}

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 150 mm x 4.6 mm, 5 µm particle size)

Mobile Phase:

- A gradient or isocratic mixture of an aqueous buffer (e.g., 1% triethylamine adjusted to pH 3.0 with phosphoric acid) and an organic solvent (e.g., acetonitrile).^[7]

Procedure:

- Prepare a standard solution of 2-Hydroxy-5-methylbenzenesulfonic acid of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the analyte in the mobile phase.
- Set the flow rate to 1.0 mL/min and the detection wavelength to an appropriate value based on the UV absorbance of the compound (e.g., 220 nm).^[7]
- Inject the standard and sample solutions into the HPLC system.
- Identify and quantify the analyte by comparing the retention time and peak area of the sample with that of the standard.

The concentration of the sulfonic acid can be determined by a standard acid-base titration.

Materials:

- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Phenolphthalein indicator
- Burette, pipette, and conical flask

Procedure:

- Accurately weigh a sample of 2-Hydroxy-5-methylbenzenesulfonic acid and dissolve it in deionized water in a conical flask.
- Add a few drops of phenolphthalein indicator to the solution.
- Titrate the solution with the standardized NaOH solution from the burette until a persistent pink color is observed.

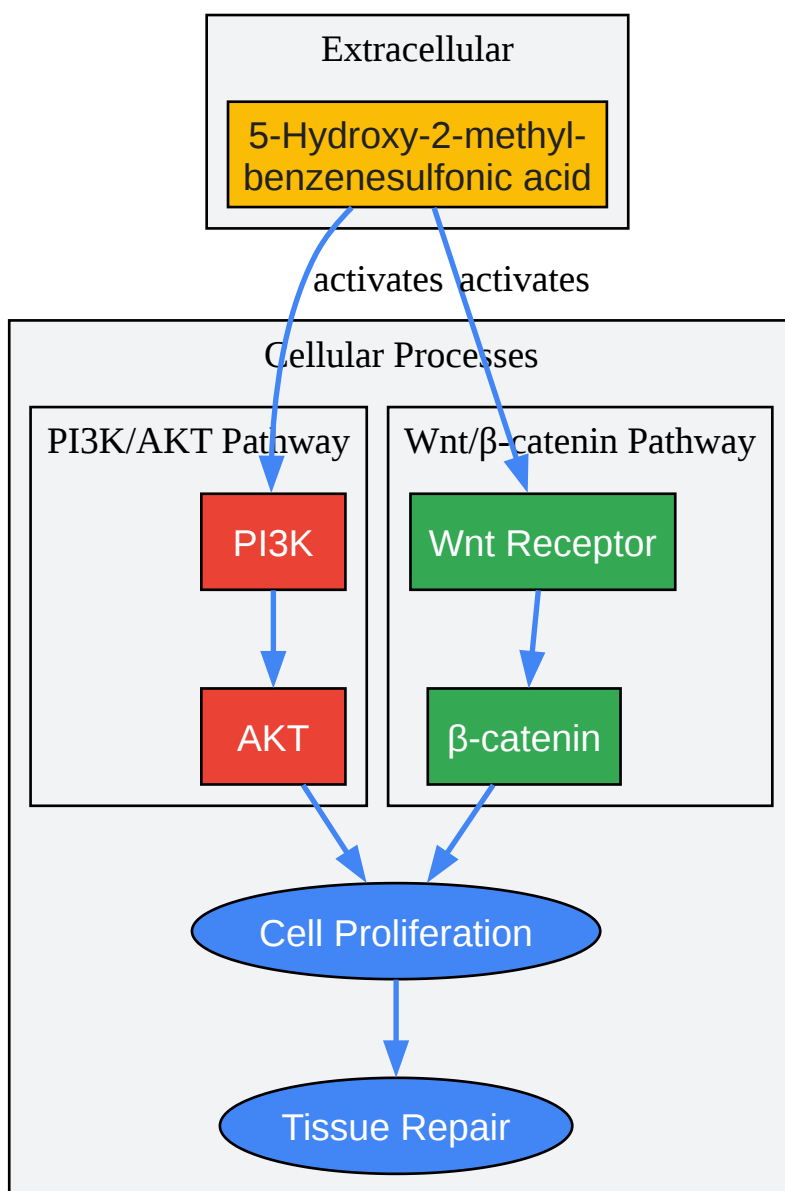
- Record the volume of NaOH used.
- Calculate the concentration of the sulfonic acid using the formula: $M_1V_1 = M_2V_2$, where M_1 and V_1 are the molarity and volume of the sulfonic acid, and M_2 and V_2 are the molarity and volume of the NaOH solution.

Biological Activity and Signaling Pathways

While direct studies on the signaling pathways affected by **5-Hydroxy-2-methylbenzenesulfonic acid** are limited, its role as a monomeric unit of Policresulen provides valuable insights. Policresulen, a polycondensation product of metacresol sulfonic acid and formaldehyde, is utilized as a topical antiseptic and hemostatic agent that promotes wound healing.^{[8][9]} The mechanism of action is believed to involve the selective coagulation of necrotic tissue and stimulation of re-epithelialization.^{[8][9]}

Phenolic compounds, in general, are known to modulate various signaling pathways involved in wound healing, such as the Wnt/ β -catenin and PI3K/AKT pathways.^{[10][11]} These pathways are crucial for cell proliferation, migration, and tissue regeneration.

The following diagram illustrates a plausible mechanism by which a phenolic compound like **5-Hydroxy-2-methylbenzenesulfonic acid** could promote wound healing by influencing key signaling pathways.



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Proposed Wound Healing Signaling Pathway

Applications in Drug Development

Sulfonic acid derivatives are valuable in pharmaceutical sciences. The sulfonic acid moiety can be introduced into a drug molecule to enhance its aqueous solubility and improve its pharmacokinetic profile. Furthermore, benzenesulfonic acids are used to form stable salts of basic drugs, a common strategy in drug formulation.

The primary application of compounds related to **5-Hydroxy-2-methylbenzenesulfonic acid** is exemplified by Policresulen. Its antiseptic and tissue-regenerating properties make it effective in treating various skin and mucous membrane lesions.[8][9] This suggests that the monomeric unit, **5-Hydroxy-2-methylbenzenesulfonic acid**, could serve as a scaffold for the development of new therapeutic agents with similar activities. The combination of a phenolic hydroxyl group and a sulfonic acid group offers opportunities for further chemical modifications to optimize biological activity and drug-like properties.

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